

Thermodynamic Properties of 3-Ethylpentane: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Ethylpentane

Cat. No.: B1585240

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key thermodynamic properties of **3-ethylpentane**. The information is presented in a structured format to facilitate easy access and comparison of data. Detailed experimental protocols for the determination of these properties are also included, alongside a workflow diagram illustrating the experimental process.

Core Thermodynamic Properties

3-Ethylpentane (C_7H_{16}) is a branched alkane and an isomer of heptane. Its thermodynamic properties are crucial for understanding its behavior in various chemical and physical processes.

Quantitative Data Summary

The following tables summarize the essential thermodynamic and physical properties of **3-ethylpentane**.

Table 1: Physical Properties of **3-Ethylpentane**

Property	Value	Unit
Molecular Weight	100.20	g/mol
Melting Point	-118.6	°C
Boiling Point	93.3 - 93.7	°C
Density (at 20°C)	0.698	g/cm ³

Table 2: Standard Thermodynamic Properties of **3-Ethylpentane** (at 298.15 K and 1 bar)

Property	Value	Unit
Standard Enthalpy of Formation (Liquid), $\Delta_f H^\circ(l)$	-208.8 ± 0.9	kJ/mol
Standard Enthalpy of Formation (Gas), $\Delta_f H^\circ(g)$	-173.3 ± 0.9	kJ/mol
Standard Molar Entropy (Liquid), $S^\circ(l)$	314.55	J/mol·K
Standard Molar Entropy (Gas), $S^\circ(g)$	419.8 ± 1.5	J/mol·K
Standard Gibbs Free Energy of Formation (Gas), $\Delta_f G^\circ(g)$	-1.9	kJ/mol
Heat Capacity (Liquid, C_p)	219.58	J/mol·K

Table 3: Phase Transition and Combustion Data

Property	Value	Unit
Enthalpy of Fusion, $\Delta_{\text{fus}}H$	9.51	kJ/mol
Enthalpy of Vaporization, $\Delta_{\text{vap}}H$	35.5 ± 0.2	kJ/mol
Standard Enthalpy of Combustion (Liquid), $\Delta_c H^\circ(l)$	-4817.4 ± 0.8	kJ/mol
Critical Temperature, T_c	540.2	K
Critical Pressure, P_c	2.89	MPa

Experimental Protocols

The determination of the thermodynamic properties of **3-ethylpentane** involves several key experimental techniques. The following sections detail the methodologies for measuring boiling point, enthalpy of combustion, and heat capacity.

Boiling Point Determination via Ebulliometry

Ebulliometry is a precise method for determining the boiling point of a liquid by measuring the temperature at which the vapor pressure of the liquid equals the ambient pressure.

Apparatus:

- Świątosławski-type ebulliometer
- Calibrated platinum resistance thermometer or a high-precision mercury thermometer
- Heating mantle or oil bath
- Barometer

Procedure:

- Calibration: The ebulliometer is first calibrated using a substance with a well-known boiling point, typically distilled water. The boiling point of the reference substance is measured at the recorded atmospheric pressure.

- **Sample Introduction:** A pure sample of **3-ethylpentane** is introduced into the boiling flask of the ebulliometer.
- **Heating:** The sample is gently heated to its boiling point. The design of the ebulliometer ensures that the thermometer is bathed in the vapor that is in equilibrium with the boiling liquid, preventing superheating errors.
- **Temperature Measurement:** The temperature is recorded once it stabilizes, which indicates the boiling point of **3-ethylpentane** at the measured atmospheric pressure.
- **Pressure Correction:** The observed boiling point is corrected to the standard pressure of 1 atm (101.325 kPa) using the Clausius-Clapeyron equation or appropriate correction charts.

Enthalpy of Combustion using Bomb Calorimetry

Bomb calorimetry is the standard method for determining the heat of combustion of a substance. The sample is combusted in a constant-volume vessel, and the heat released is measured.

Apparatus:

- Parr-type oxygen bomb calorimeter
- Benzoic acid (for calibration)
- High-purity oxygen source
- Ignition wire
- Crucible
- High-precision digital thermometer

Procedure:

- **Calibration:** The calorimeter is calibrated by combusting a known mass of benzoic acid, which has a certified heat of combustion. This determines the heat capacity of the calorimeter.

- **Sample Preparation:** A precisely weighed sample of liquid **3-ethylpentane** is placed in the crucible. A fuse wire of known length and mass is attached to the electrodes, with a portion of it in contact with the sample.
- **Assembly and Pressurization:** The crucible is placed inside the bomb, which is then sealed. The bomb is purged and then filled with high-purity oxygen to a pressure of approximately 30 atm.
- **Immersion and Temperature Equilibration:** The sealed bomb is placed in the calorimeter bucket containing a known mass of water. The system is allowed to reach thermal equilibrium, and the initial temperature is recorded.
- **Ignition and Data Acquisition:** The sample is ignited by passing an electric current through the fuse wire. The temperature of the water in the calorimeter is recorded at regular intervals until it reaches a maximum and then begins to cool.
- **Calculation:** The heat of combustion is calculated from the temperature rise, the heat capacity of the calorimeter, and corrections for the heat of formation of nitric acid (from residual nitrogen in the bomb) and the heat of combustion of the fuse wire.

Heat Capacity and Phase Transitions by Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry measures the difference in heat flow between a sample and a reference as a function of temperature. It is used to determine heat capacity and to study phase transitions.

Apparatus:

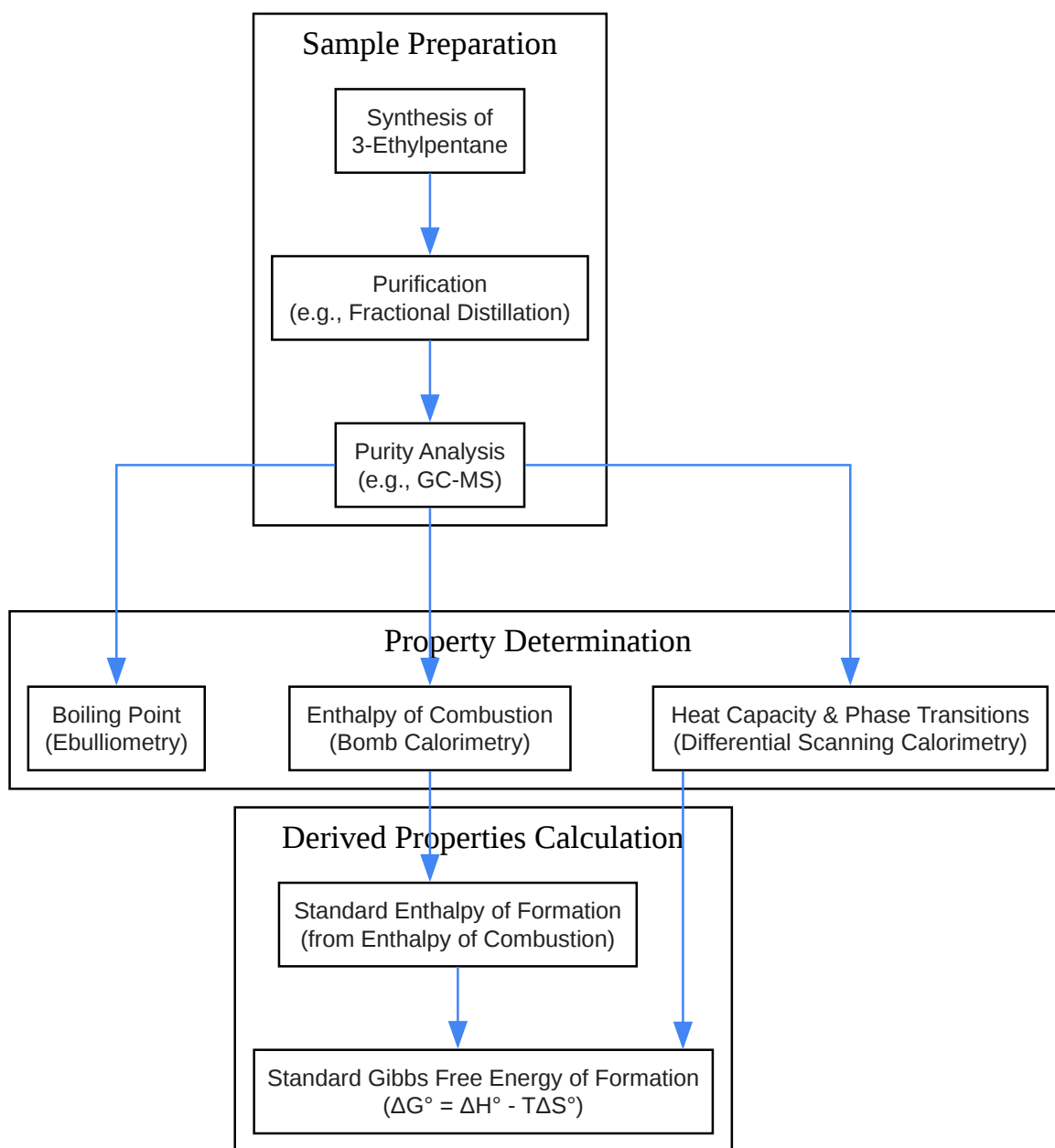
- Differential Scanning Calorimeter
- Hermetically sealed aluminum pans
- High-purity indium (for calibration)

Procedure:

- **Calibration:** The DSC instrument is calibrated for temperature and enthalpy using a standard reference material, such as indium, which has a well-defined melting point and enthalpy of fusion.
- **Sample Preparation:** A small, accurately weighed sample of **3-ethylpentane** is hermetically sealed in an aluminum pan. An empty sealed pan is used as a reference.
- **Temperature Program:** The sample and reference pans are placed in the DSC cell. A temperature program is initiated, typically involving a controlled heating or cooling rate over the desired temperature range.
- **Data Acquisition:** The instrument measures the differential heat flow required to maintain the sample and reference at the same temperature.
- **Analysis:**
 - **Heat Capacity:** The heat capacity of the sample is determined from the difference in heat flow between the sample and a baseline run (with empty pans).
 - **Phase Transitions:** Phase transitions, such as melting, appear as endothermic peaks on the DSC thermogram. The temperature at the peak maximum corresponds to the transition temperature, and the area under the peak is proportional to the enthalpy of the transition.

Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of the thermodynamic properties of **3-ethylpentane**.



[Click to download full resolution via product page](#)

Caption: Workflow for the experimental determination and calculation of thermodynamic properties of **3-ethylpentane**.

- To cite this document: BenchChem. [Thermodynamic Properties of 3-Ethylpentane: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1585240#thermodynamic-properties-of-3-ethylpentane>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com